

(+)-Dalbergiphenol: A Comprehensive Technical Guide to its Natural Sources and Distribution

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Compound of Interest

Compound Name: (+)-Dalbergiphenol

Cat. No.: B1649410

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Introduction

(+)-Dalbergiphenol is a neoflavonoid, a class of phenolic compounds known for their diverse biological activities. This technical guide provides an in-depth overview of the natural sources and distribution of **(+)-Dalbergiphenol**, with a focus on the botanical origins and the methodologies for its isolation. This document is intended to serve as a valuable resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development.

Natural Sources and Distribution

(+)-Dalbergiphenol is primarily found within the plant kingdom, specifically in species belonging to the genus *Dalbergia*, which is a part of the Fabaceae (Leguminosae) family. These species are woody plants, and **(+)-Dalbergiphenol** is predominantly concentrated in the heartwood. The presence of this compound contributes to the durability and medicinal properties of the wood.

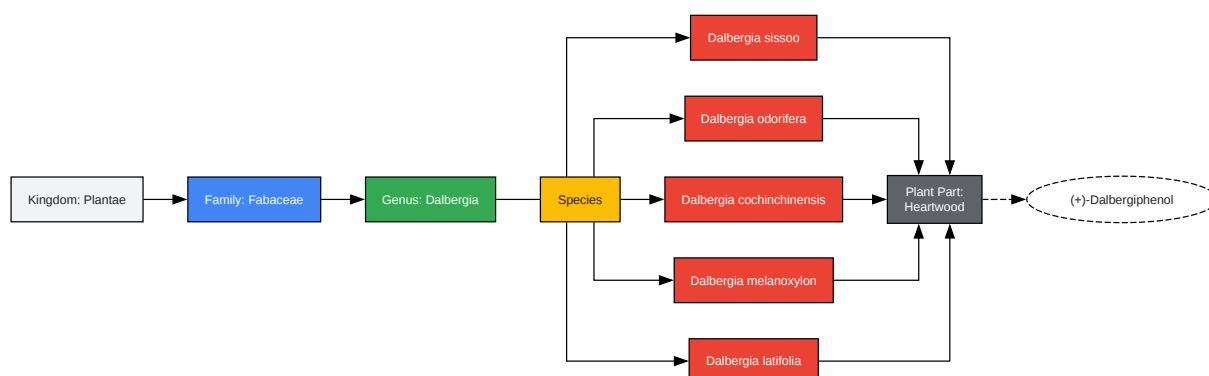
Distribution within the Dalbergia Genus

Several species of *Dalbergia* have been identified as sources of **(+)-Dalbergiphenol**. The distribution appears to be concentrated in the heartwood, which is the dense, inner part of a tree trunk, yielding the hardest timber.

Table 1: Natural Sources and Distribution of **(+)-Dalbergiphenol**

Family	Genus	Species	Plant Part	Presence of (+)-Dalbergiphenol
Fabaceae	Dalbergia	Dalbergia sissoo	Heartwood	Confirmed
Fabaceae	Dalbergia	Dalbergia odorifera	Heartwood	Confirmed[1]
Fabaceae	Dalbergia	Dalbergia cochinchinensis	Heartwood	Implied by hybrid isolation
Fabaceae	Dalbergia	Dalbergia melanoxylon	Heartwood	Implied by neoflavonoid content
Fabaceae	Dalbergia	Dalbergia latifolia	Heartwood	Implied by neoflavonoid content

Note: While the presence of **(+)-Dalbergiphenol** is confirmed in the species listed, specific quantitative data on the yield or concentration of this compound from different natural sources is not extensively available in the reviewed scientific literature.



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Caption: Hierarchical distribution of **(+)-Dalbergiphenol** in the plant kingdom.

Experimental Protocols: Isolation of (+)-Dalbergiphenol

The isolation of **(+)-Dalbergiphenol** from its natural sources, primarily Dalbergia heartwood, involves a multi-step process of extraction and chromatographic purification. The following is a generalized protocol based on methodologies reported for the isolation of neoflavonoids from Dalbergia species.

Preparation of Plant Material

- **Collection and Identification:** The heartwood of the selected Dalbergia species is collected and botanically authenticated.
- **Drying and Grinding:** The collected heartwood is air-dried in the shade to prevent the degradation of phytochemicals. The dried material is then coarsely powdered using a

mechanical grinder to increase the surface area for efficient solvent extraction.

Extraction

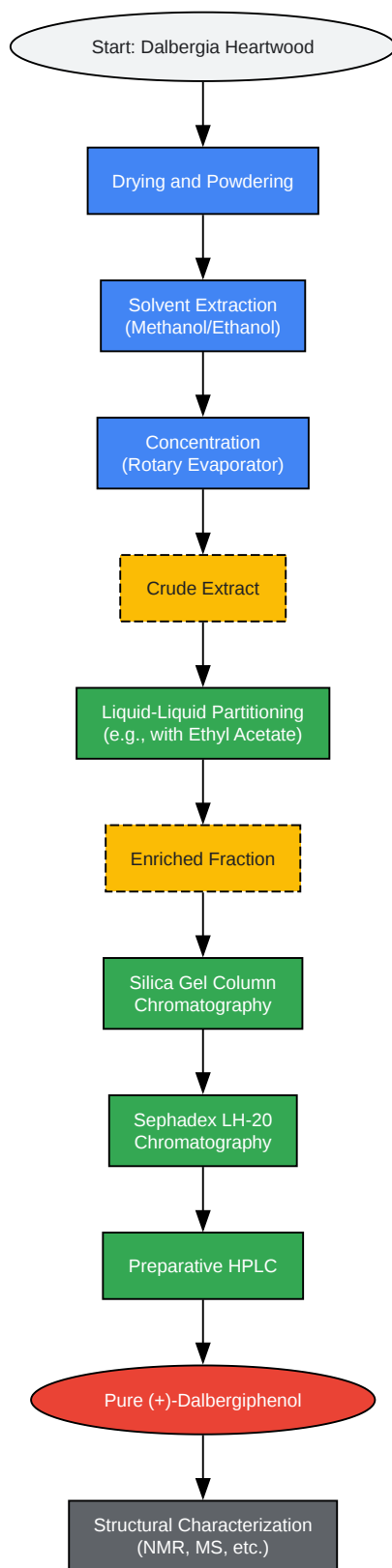
- Solvent Selection: Common solvents used for the extraction of neoflavonoids include methanol, ethanol, and acetone, often in aqueous mixtures.
- Extraction Method:
 - Maceration: The powdered heartwood is soaked in the selected solvent at room temperature for an extended period (typically 24-72 hours), with occasional agitation. The process is usually repeated multiple times with fresh solvent to ensure exhaustive extraction.
 - Soxhlet Extraction: For a more efficient extraction, a Soxhlet apparatus can be used. The powdered plant material is placed in a thimble and continuously extracted with a boiling solvent.
 - Reflux Extraction: The powdered material is boiled with the solvent in a round-bottom flask fitted with a condenser. This method is faster than maceration.
- Filtration and Concentration: The resulting extracts are filtered to remove solid plant debris. The filtrate is then concentrated under reduced pressure using a rotary evaporator to yield a crude extract.

Fractionation and Purification

The crude extract, being a complex mixture of various phytochemicals, requires further fractionation and purification to isolate **(+)-Dalbergiphenol**.

- Liquid-Liquid Partitioning: The crude extract is suspended in water and sequentially partitioned with immiscible solvents of increasing polarity (e.g., n-hexane, chloroform, ethyl acetate, and n-butanol). This step helps to separate compounds based on their polarity. Neoflavonoids like **(+)-Dalbergiphenol** are typically enriched in the ethyl acetate or chloroform fractions.
- Column Chromatography:

- Silica Gel Column Chromatography: The enriched fraction is subjected to column chromatography over silica gel. The column is eluted with a gradient of solvents, typically starting with a non-polar solvent (e.g., n-hexane) and gradually increasing the polarity by adding a more polar solvent (e.g., ethyl acetate or acetone). Fractions are collected and monitored by Thin Layer Chromatography (TLC).
- Sephadex LH-20 Column Chromatography: Fractions containing **(+)-Dalbergiphenol** are often further purified using a Sephadex LH-20 column, which separates compounds based on their molecular size and polarity. Methanol is a common eluent for this step.
- Preparative High-Performance Liquid Chromatography (HPLC): For final purification to obtain high-purity **(+)-Dalbergiphenol**, preparative HPLC is employed. A C18 column is commonly used with a mobile phase consisting of a mixture of acetonitrile and water or methanol and water, often with a small amount of acid (e.g., formic acid or acetic acid) to improve peak shape.



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Caption: Generalized workflow for the isolation of **(+)-Dalbergiphenol**.

Structural Characterization

The identity and purity of the isolated **(+)-Dalbergiphenol** are confirmed using various spectroscopic techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR, ^{13}C NMR, COSY, HSQC, and HMBC experiments are used to elucidate the chemical structure.
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) is used to determine the exact molecular weight and elemental composition.
- Other Spectroscopic Methods: UV-Vis spectroscopy and Infrared (IR) spectroscopy can provide additional structural information.

Conclusion

(+)-Dalbergiphenol is a significant neoflavonoid predominantly found in the heartwood of several *Dalbergia* species. Its isolation from these natural sources requires a systematic approach involving solvent extraction followed by various chromatographic techniques. This guide provides a foundational understanding of the natural distribution of **(+)-Dalbergiphenol** and a generalized protocol for its isolation, which can be adapted and optimized by researchers for their specific needs. Further studies are warranted to quantify the content of **(+)-Dalbergiphenol** in different *Dalbergia* species and to explore its full therapeutic potential.

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References

- 1. researchgate.net [researchgate.net]
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